

# Cross-Resistance Patterns in Clodinafop-Resistant Weed Populations: A Comparative Guide

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The evolution of herbicide resistance in weed populations presents a significant challenge to sustainable agriculture and crop protection. **Clodinafop**-propargyl, a widely used herbicide targeting the acetyl-CoA carboxylase (ACCase) enzyme, has seen the emergence of resistant weed biotypes, particularly in grass weed species such as Alopecurus myosuroides (blackgrass), Lolium spp. (ryegrass), and Phalaris minor. Understanding the cross-resistance profiles of these **clodinafop**-resistant populations to other herbicides is crucial for devising effective weed management strategies and for the development of new herbicidal compounds. This guide provides a comparative analysis of cross-resistance patterns, supported by experimental data, and details the methodologies used in these assessments.

## **Quantitative Analysis of Cross-Resistance**

The level of resistance is typically quantified by dose-response assays, from which the herbicide dose required to cause 50% growth reduction ( $GR_{50}$ ) or 50% mortality ( $LD_{50}$ ) is calculated. The resistance index (RI) is then determined by dividing the  $GR_{50}$  or  $LD_{50}$  of the resistant population by that of a susceptible population. An RI greater than 1 indicates resistance.[1] The following tables summarize experimental data on the cross-resistance of **clodinafop**-resistant weed populations to a range of ACCase and acetolactate synthase (ALS) inhibiting herbicides.



Table 1: Cross-Resistance of **Clodinafop**-Resistant Alopecurus myosuroides (Black-Grass) to Other Herbicides

Herbicide	Chemical Group (Mode of Action)	Resistant Population GR50 (g a.i./ha)	Susceptible Population GR50 (g a.i./ha)	Resistance Index (RI)	Reference
Clodinafop- propargyl	Aryloxypheno xypropionate (ACCase)	1068.89	<5.1 <sup>1</sup>	>209	[2]
Fenoxaprop- P-ethyl	Aryloxypheno xypropionate (ACCase)	332.21	<10.351	>32	[2]
Pinoxaden	Phenylpyrazo lin (ACCase)	86.42	<5.63 <sup>1</sup>	>15	[2]
Cycloxydim	Cyclohexane dione (ACCase)	400.08	<25 <sup>1</sup>	>16	[2]
Mesosulfuron -methyl + lodosulfuron- methyl- sodium	Sulfonylurea (ALS)	16.85	<1.881	>9	[2]
Pyroxsulam	Triazolopyrimi dine (ALS)	18.55	<2.341	>8	[2]

 $^{1}$ GR<sub>50</sub> for the susceptible population was not precisely determined as the lowest dose applied resulted in more than 50% growth reduction.

Table 2: Cross-Resistance of **Clodinafop**-Resistant Lolium spp. (Ryegrass) to Other Herbicides



Herbicide	Chemical Group (Mode of Action)	Resistant Population GR50 (g a.i./ha)	Susceptible Population GR50 (g a.i./ha)	Resistance Index (RI)	Reference
Clodinafop- propargyl	Aryloxypheno xypropionate (ACCase)	598.67	Not specified	High	[3]
Pinoxaden	Phenylpyrazo lin (ACCase)	1.15 - 52.41	Not specified	Variable	[3]
Mesosulfuron -methyl + lodosulfuron- methyl- sodium	Sulfonylurea (ALS)	4.75 - 31.25	Not specified	Variable	[3]
Fenoxaprop- P-ethyl	Aryloxypheno xypropionate (ACCase)	High Resistance	Not specified	High	[4]
Haloxyfop-R- methyl	Aryloxypheno xypropionate (ACCase)	High Resistance	Not specified	High	[4]
Sethoxydim	Cyclohexane dione (ACCase)	High Resistance	Not specified	High	[4]
Clethodim	Cyclohexane dione (ACCase)	Low Resistance	Not specified	Low	[4]

Table 3: Cross-Resistance of **Clodinafop**-Resistant Phalaris minor to Other Herbicides



Herbicide	Chemical Group (Mode of Action)	Resistance Level	Reference
Fenoxaprop-P-ethyl	Aryloxyphenoxypropio nate (ACCase)	High level of cross- resistance	[5]
Pinoxaden	Phenylpyrazolin (ACCase)	Moderate level of cross-resistance	[5]
Sulfosulfuron	Sulfonylurea (ALS)	Low to high levels of multiple resistance	[6]
Mesosulfuron + lodosulfuron	Sulfonylurea (ALS)	Multiple resistance observed	[6]

# **Experimental Protocols**

The confirmation of herbicide resistance and the determination of cross-resistance patterns are typically conducted through whole-plant dose-response assays in a controlled environment.[1] [7]

#### **Seed Collection and Plant Growth**

- Seed Sampling: Collect mature seeds from at least 30 randomly selected plants that have survived a clodinafop field application. A susceptible population's seeds should also be collected from an area with no history of herbicide application.[1]
- Germination: Seeds are germinated in petri dishes on a suitable medium, such as agar, to ensure uniform seedling emergence.
- Transplanting and Growth: Once germinated, seedlings are transplanted into pots containing a standard potting mix and grown in a greenhouse or controlled environment chamber under optimal conditions.

### **Herbicide Application**

 Plant Stage: Herbicides are typically applied when the weed seedlings have reached the 2-3 leaf stage.[7]



- Dose Range: A range of herbicide doses (typically 6-8) are applied, encompassing rates below and above the recommended field rate, to both the suspected resistant and known susceptible populations.[7]
- Application: Herbicides are applied using a precision bench sprayer to ensure uniform coverage.

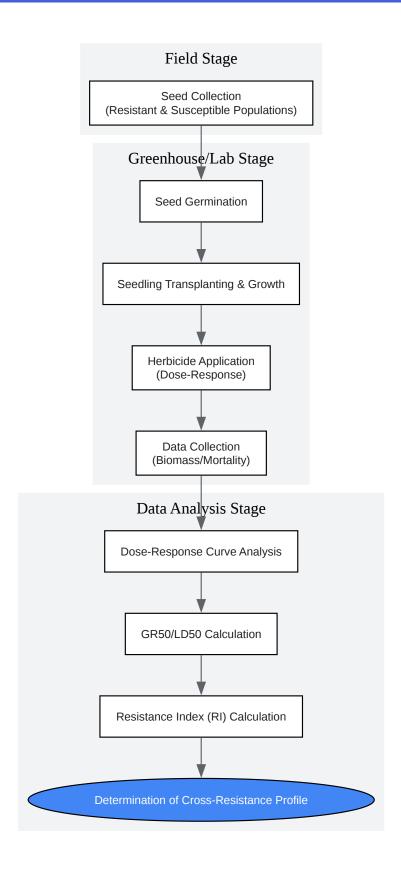
### **Data Collection and Analysis**

- Assessment: Plant survival and biomass (fresh or dry weight) are assessed typically 21-28 days after treatment.[7]
- Data Analysis: The collected data is subjected to non-linear regression analysis to fit a doseresponse curve. From this curve, the GR<sub>50</sub> or LD<sub>50</sub> values are calculated.[7]
- Resistance Index Calculation: The RI is calculated by dividing the GR<sub>50</sub> or LD<sub>50</sub> of the resistant population by that of the susceptible population.[7]

### Visualizing Experimental and Biological Pathways

To better understand the processes involved in cross-resistance studies and the underlying biological mechanisms, the following diagrams are provided.

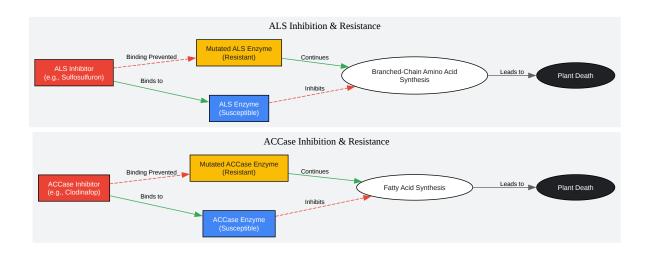




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Caption: Workflow for a typical herbicide cross-resistance study.





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Caption: Target-site resistance mechanisms for ACCase and ALS inhibitors.

### **Discussion and Implications**

The data presented clearly indicate that **clodinafop**-resistant weed populations frequently exhibit cross-resistance to other ACCase inhibitors, including those from the same chemical family (aryloxyphenoxypropionates or 'fops') and different families (cyclohexanediones or 'dims' and phenylpyrazolines or 'dens').[2][5] This is often due to target-site resistance, where a mutation in the ACCase gene alters the herbicide binding site.[2]

Furthermore, multiple resistance, where a weed population is resistant to herbicides with different modes of action, is also a significant concern. The data show that some **clodinafop**-resistant populations are also resistant to ALS inhibitors.[2][6] This can be due to the stacking of different resistance mechanisms (e.g., target-site mutations in both ACCase and ALS genes)



or the presence of non-target-site resistance mechanisms, such as enhanced metabolic detoxification of herbicides.[2]

For researchers and professionals in drug development, these findings underscore the need for:

- Development of herbicides with novel modes of action: The prevalence of cross- and multiple
  resistance to existing herbicide classes highlights the urgency for new chemical entities that
  target different biological pathways in weeds.
- In-depth understanding of resistance mechanisms: Further research into the specific mutations conferring resistance and the metabolic pathways involved in herbicide detoxification can inform the design of more robust and effective herbicides.
- Integrated Weed Management (IWM) strategies: The reliance on a single herbicide mode of action is a primary driver of resistance evolution. The development and promotion of IWM strategies that combine chemical control with cultural and mechanical methods are essential for long-term weed management.

In conclusion, the cross-resistance of **clodinafop**-resistant weeds is a complex issue with significant implications for agriculture. A thorough understanding of the patterns and mechanisms of resistance is fundamental for the development of sustainable weed control solutions.

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